

Synthesis of 3-Amino-2-methoxydibenzofuran: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 3-Amino-2-methoxydibenzofuran

CAS No.: 5834-17-3

Cat. No.: B1265410

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For: Researchers, scientists, and drug development professionals.

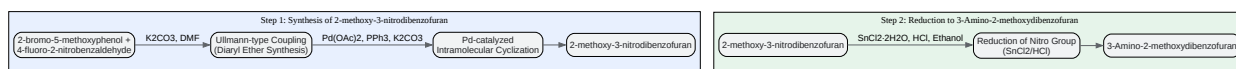
Introduction

3-Amino-2-methoxydibenzofuran is a valuable heterocyclic compound, serving as a key intermediate in the synthesis of various biologically active molecules and functional materials. Its dibenzofuran core is a privileged scaffold in medicinal chemistry, and the presence of both an amino and a methoxy group offers versatile handles for further chemical modifications. This document provides a comprehensive, step-by-step guide for the synthesis of **3-Amino-2-methoxydibenzofuran**, designed to be a self-validating system for researchers in organic synthesis and drug discovery. The protocol is grounded in established chemical principles and supported by authoritative references to ensure scientific integrity and reproducibility.

Synthetic Strategy Overview

The synthesis of **3-Amino-2-methoxydibenzofuran** is achieved through a robust two-step sequence. The first step involves the construction of the dibenzofuran core via a palladium-catalyzed intramolecular cyclization of a diaryl ether intermediate. This is followed by the reduction

of a nitro group to the desired amine. This strategy is advantageous due to the commercial availability of the starting materials and the reliability of the chemical transformations involved.



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Caption: Synthetic workflow for **3-Amino-2-methoxydibenzofuran**.

Part 1: Synthesis of 2-methoxy-3-nitrodibenzofuran

This initial step focuses on the construction of the core dibenzofuran structure with the necessary substituents in place for the subsequent transformation. The process begins with a nucleophilic aromatic substitution to form a diaryl ether, which then undergoes an intramolecular cyclization.

Experimental Protocol

Materials and Reagents:

Reagent/Material	Formula	M.W. (g/mol)	Amount	Moles
2-bromo-5-methoxyphenol	C ₇ H ₇ BrO ₂	203.03	2.62 g	12.9 mmol
4-fluoro-2-nitrobenzaldehyde	C ₇ H ₄ FNO ₃	169.11	2.29 g	13.6 mmol
Potassium carbonate (K ₂ CO ₃)	K ₂ CO ₃	138.21	5.4 g	39.0 mmol
Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	100 mL	-
Palladium(II) acetate (Pd(OAc) ₂)	C ₄ H ₆ O ₄ Pd	224.50	0.22 g	1.0 mmol
Triphenylphosphine (PPh ₃)	C ₁₈ H ₁₅ P	262.29	0.52 g	2.0 mmol
Ethyl acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	As needed	-
Saturated aq. NH ₄ Cl	NH ₄ Cl	53.49	As needed	-
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	As needed	-

Procedure:

- Diaryl Ether Formation:
 - To a 250 mL round-bottom flask, add 2-bromo-5-methoxyphenol (2.62 g, 12.9 mmol) and 4-fluoro-2-nitrobenzaldehyde (2.29 g, 13.6 mmol).
 - Add dimethylformamide (DMF, 100 mL) and potassium carbonate (5.4 g, 39.0 mmol).

- Purge the flask with an inert gas (e.g., argon or nitrogen) and stir the mixture at room temperature for 6 hours, then at 50 °C for 12 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and pour it into a saturated aqueous solution of ammonium chloride (NH₄Cl, 200 mL).
- Extract the aqueous layer with ethyl acetate (3 x 100 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain the crude diaryl ether.
- Intramolecular Cyclization:
 - Dissolve the crude diaryl ether in a suitable solvent such as toluene or dioxane.
 - Add palladium(II) acetate (0.22 g, 1.0 mmol), triphenylphosphine (0.52 g, 2.0 mmol), and potassium carbonate (3 equivalents).
 - Reflux the mixture under an inert atmosphere until the starting material is consumed (monitor by TLC).
 - Cool the reaction mixture to room temperature and filter through a pad of Celite® to remove the catalyst.
 - Wash the Celite® pad with ethyl acetate.
 - Concentrate the filtrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford 2-methoxy-3-nitrodibenzofuran as a solid.

Part 2: Reduction of 2-methoxy-3-nitrodibenzofuran to 3-Amino-2-methoxydibenzofuran

The final step in the synthesis is the reduction of the nitro group to an amine. A classic and effective method for this transformation is the use of tin(II) chloride in an acidic medium.^{[1][2][3]} This method

is generally high-yielding and tolerant of many other functional groups.

Experimental Protocol

Materials and Reagents:

Reagent/Material	Formula	M.W. (g/mol)	Amount	Moles
2-methoxy-3-nitrodibenzofuran	C ₁₃ H ₉ NO ₄	243.22	1.0 g	4.1 mmol
Tin(II) chloride dihydrate (SnCl ₂ ·2H ₂ O)	SnCl ₂ ·2H ₂ O	225.63	4.6 g	20.5 mmol
Concentrated Hydrochloric Acid (HCl)	HCl	36.46	As needed	-
Ethanol (EtOH)	C ₂ H ₅ OH	46.07	50 mL	-
Sodium hydroxide (NaOH)	NaOH	40.00	As needed	-
Ethyl acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	As needed	-
Brine	-	-	As needed	-
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	As needed	-

Procedure:

- Reduction of the Nitro Group:
 - In a 100 mL round-bottom flask, dissolve 2-methoxy-3-nitrodibenzofuran (1.0 g, 4.1 mmol) in ethanol (50 mL).
 - To this solution, add tin(II) chloride dihydrate (4.6 g, 20.5 mmol).

- Carefully add concentrated hydrochloric acid dropwise with stirring until a clear solution is obtained.
- Heat the reaction mixture at reflux (approximately 70-80 °C) under a nitrogen atmosphere.
- Monitor the reaction by TLC until the starting material is completely consumed.
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Work-up and Purification:
 - Pour the cooled reaction mixture into ice.
 - Carefully neutralize the mixture by the slow addition of a saturated aqueous solution of sodium bicarbonate or a 10% aqueous solution of sodium hydroxide until the pH is basic (pH ~8-9). This will precipitate tin salts.
 - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate and filter.
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) or by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **3-Amino-2-methoxydibenzofuran** as a solid.

Expected Results and Characterization

- Appearance: White to light yellow crystalline powder.[4]
- Melting Point: 92-94 °C.[4][5][6]
- Molecular Formula: C₁₃H₁₁NO₂. [4]
- Molecular Weight: 213.23 g/mol .[4]

- ^1H NMR (CDCl_3): Expected signals for aromatic protons, a methoxy group singlet, and an amino group singlet.
- ^{13}C NMR (CDCl_3): Expected signals for the aromatic carbons of the dibenzofuran core and the methoxy carbon.

Safety Precautions

- General: All manipulations should be performed in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, must be worn at all times.
- Reagent-Specific Hazards:
 - Dimethylformamide (DMF): A potential teratogen. Avoid inhalation and skin contact.
 - Palladium(II) acetate and Triphenylphosphine: Handle with care, avoiding inhalation of dust.
 - Tin(II) chloride (SnCl_2): Corrosive and may cause skin and eye burns.^{[7][8][9]} Handle with care and avoid contact.
 - Concentrated Hydrochloric Acid (HCl): Highly corrosive and causes severe burns. Handle with extreme care.
 - Hydrazine Hydrate (if used as an alternative reducing agent): Highly toxic and a suspected carcinogen. Handle with extreme caution in a well-ventilated fume hood.

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